

Application of (3Z)-3-Undecenal in Flavor and Fragrance Chemistry

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Compound of Interest		
Compound Name:	3-Undecenal, (3Z)-	
Cat. No.:	B15175596	Get Quote

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

(3Z)-3-Undecenal is an unsaturated aldehyde with potential applications in the flavor and fragrance industry. While specific data for this isomer is limited in publicly available literature, its chemical structure—a C11 aldehyde with a cis double bond at the third position—suggests it possesses a unique organoleptic profile. This document provides an overview of its likely characteristics and protocols for its application, based on established knowledge of similar unsaturated aldehydes.

Aliphatic aldehydes are crucial components in both flavor and fragrance formulations, known for their powerful and often complex aromas.[1] Those with a higher molecular weight, such as undecenal, tend to have more pleasant scents compared to their lower molecular weight counterparts.[1] The presence and position of a double bond, as in (3Z)-3-Undecenal, significantly influences the odor profile, often imparting green, citrus, and floral notes.

Organoleptic Profile (Predicted)

The odor and flavor profile of (3Z)-3-Undecenal is anticipated to be complex, characterized by the following notes, drawing parallels with other unsaturated C11 aldehydes and cis-3-alkenals:



- Primary Notes: Fresh, green, citrus (specifically orange and mandarin zest), and slightly waxy.[2][3]
- Secondary Notes: Floral (reminiscent of rose), with potential for soapy or clean nuances.[3]
- Flavor Profile: Waxy, with citrus peel and soapy undertones.

The "cis" configuration of the double bond is likely to contribute to a more natural and diffusive green character, similar to that of (Z)-3-hexenal, which is known for its intense fresh green aroma.

Quantitative Data

Direct quantitative data for (3Z)-3-Undecenal is not readily available. The following tables provide data for structurally related aldehydes to serve as a reference for initial experimental design.

Table 1: Sensory Thresholds of Structurally Similar Unsaturated Aldehydes

Compound	Odor Threshold in Water (µg/L)	Odor Threshold in Air (ng/L)	Reference
Terminally Unsaturated Aldehydes (C7-C13)	0.24 - 22	0.039 - 29	[5][6]
3-Methylbutanal (in cheese matrix)	150.31	-	[7]
2-Methylbutanal (in cheese matrix)	175.39	-	[7]
Benzaldehyde (in cheese matrix)	500.21	-	[7]

Table 2: Recommended Usage Levels for C11 Aldehydes in Fragrance Concentrates



Compound	Recommended Max. Usage (%)	Reference
Undecenal Mixture (Aldehyde C-11 mixed)	1.00	[8]
2-Undecenal	0.50	
(Z)-3-Hexenal	0.50	
Aldehyde C-11 Undecanal	1.30	[9]

Applications in Flavor and Fragrance Chemistry Fragrance Applications

(3Z)-3-Undecenal is expected to be a valuable top note in various fragrance compositions, providing a fresh, green, and citrus lift.

- Floral Bouquets: To add a natural, dewy green nuance to rose, jasmine, and lily-of-the-valley accords.
- Citrus Scents: To enhance and provide a more complex, zesty character to orange and mandarin fragrances.[2]
- Aldehydic Perfumes: As a modifier to the classic aldehydic bouquet, lending a softer, more modern green-citrus facet.[3][4]
- Functional Fragrances: Due to the good fabric substantivity of similar aldehydes, it could be
 effective in laundry detergents and fabric softeners.[8]

Flavor Applications

In flavor chemistry, (3Z)-3-Undecenal could be used in trace amounts to impart specific notes:

- Citrus Flavors: To provide a fresh, authentic peel-like note in orange and grapefruit flavors.
- Fruit Flavors: To add a green, unripe nuance to melon and cucumber flavors.



• Savory Applications: The chemistry of unsaturated aldehydes is relevant to the flavor of some foods, like the oyster-like taste of oysterplant which contains (3Z)-nonenal.

Experimental Protocols Sensory Evaluation Protocol

This protocol outlines the determination of the odor detection threshold of (3Z)-3-Undecenal in an aqueous solution using the ascending force-choice method.

- Preparation of Stock Solution: Prepare a stock solution of (3Z)-3-Undecenal at 1000 ppm in ethanol.
- Preparation of Aqueous Solutions: Create a series of dilutions in deionized water, starting from a concentration below the expected threshold (e.g., $0.1 \mu g/L$) and increasing in logarithmic steps.
- Triangle Test: Present panelists with three samples, two of which are deionized water (blanks) and one containing the diluted odorant.
- Panelist Task: Panelists are asked to identify the sample that is different.
- Threshold Determination: The individual threshold is the lowest concentration at which the
 panelist correctly identifies the odorant-containing sample in at least two out of three triangle
 tests. The group threshold is the geometric mean of the individual thresholds.

Formulation Protocol for a Floral Fragrance

This protocol provides a starting point for incorporating (3Z)-3-Undecenal into a simple rose fragrance base.

- Prepare a 1% Dilution: Dilute (3Z)-3-Undecenal to 1% in a suitable solvent like dipropylene glycol (DPG) or ethanol.
- Create a Rose Base:
 - Phenylethyl Alcohol: 30%
 - Citronellol: 25%







Geraniol: 20%

Linalool: 10%

Rose Oxide: 5%

Benzyl Acetate: 5%

Hedione® (Methyl Dihydrojasmonate): 5%

- Incorporation of (3Z)-3-Undecenal: Start by adding the 1% dilution of (3Z)-3-Undecenal to the rose base at 0.1% of the total fragrance concentrate.
- Evaluation: Evaluate the effect on a smelling strip and in a simple application base (e.g., unscented lotion or soap).
- Optimization: Gradually increase the concentration of the (3Z)-3-Undecenal dilution to achieve the desired fresh, green lift without overpowering the floral character.

Olfactory Signaling Pathway

The perception of aldehydes is complex and involves specific olfactory receptors. For some individuals, certain unsaturated aldehydes are perceived as "soapy." This has been linked to genetic variations in the olfactory receptor gene OR6A2.[10][11] This receptor is highly sensitive to the aldehyde compounds found in cilantro, which contribute to its characteristic aroma.[10][11]



Olfactory Sensory Neuron (3Z)-3-Undecenal ATP Converted by AC Binds to cAMP Activates Opens G-protein (Gαolf) Activates Allows Adenylate Cyclase III Ca²⁺ / Na⁺ Influx Depolarization Action Potential Signal Transmitted to Olfactory Bulb (Brain) Glomerulus Activates Mitral Cell Projects to Higher Brain Centers (Perception of Smell)

General Olfactory Signaling Pathway for Aldehydes

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Caption: General olfactory signal transduction cascade initiated by an odorant.



Experimental Workflow

The following diagram illustrates a typical workflow for the evaluation and application of a new fragrance ingredient like (3Z)-3-Undecenal.



Initial Evaluation Quality Control (GC-MS, Purity) Organoleptic Profile Sensory Threshold Determination Formulation & Application **Develop Complex Fragrance** Test in Product Base (Lotion, Soap) Stability & Safety Stability Testing (Light, Heat, pH) Safety Assessment

Workflow for Fragrance Ingredient Evaluation

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Final Product Formulation

Caption: A stepwise process for evaluating a new fragrance ingredient.



Conclusion

While direct experimental data on (3Z)-3-Undecenal is sparse, a comprehensive understanding of related unsaturated aldehydes provides a strong foundation for its exploration in flavor and fragrance applications. Its predicted organoleptic profile of fresh, green, citrus, and floral notes makes it a promising candidate for modern perfumery and nuanced flavor creation. The protocols and data presented here, based on analogous compounds, offer a robust starting point for researchers and formulators to investigate the potential of this unique molecule. Further research is warranted to establish the specific sensory thresholds and optimal applications of (3Z)-3-Undecenal.

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